The Interaction of Disperse Orange 30 with Synthetic Polymer Fibers: A Technical Guide

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Compound of Interest

Compound Name:	*Disperse Orange 30*
CAS No.:	*73299-41-9*
Cat. No.:	*B15552604*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth examination of the physicochemical interactions between C.I. **Disperse Orange 30** and synthetic polymer fibers, with a primary focus on polyethylene terephthalate (PET), commonly known as polyester. The principles discussed herein are foundational to textile chemistry and offer parallels to molecular interactions and transport phenomena relevant in polymer science and drug delivery systems.

Introduction to **Disperse Orange 30**

C.I. **Disperse Orange 30** is a monoazo disperse dye characterized by its small molecular size, non-ionic nature, and low water solubility.[1][2] Its chemical structure, 2-[N-(2-cyanoethyl)-4-[(2,6-dichloro-4-nitrophenyl)diazenyl]anilino]ethyl acetate, is specifically engineered for the coloration of hydrophobic fibers.[3][4] The dyeing mechanism does not involve ionic bonds but rather a process of molecular dispersion and diffusion into the amorphous regions of the polymer matrix.[1] This process is highly dependent on temperature and the physical state of the fiber.

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Core Mechanism of Dye-Fiber Interaction

The dyeing of synthetic fibers like polyester with **Disperse Orange 30** is a complex process governed by thermodynamic and kinetic principles. The interaction can be segmented into three primary stages:

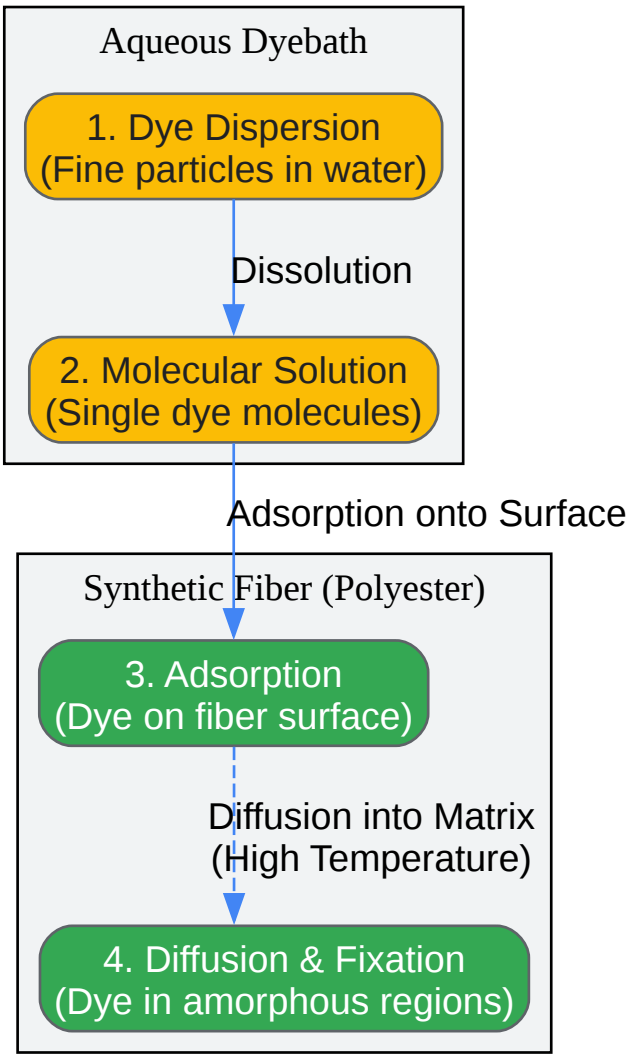
- Dispersion and Adsorption: The dye, being sparingly soluble in water, is applied from a fine aqueous dispersion.[1] Dye molecules in the solution adsorb onto the surface of the polymer fiber.

- Diffusion: At elevated temperatures (typically 120-130°C for polyester), the polymer chains in the amorphous regions of the fiber gain sufficient thermal energy to create temporary voids.[1][2] This increases the free volume within the polymer, allowing the small dye molecules to diffuse from the surface into the fiber's interior.[2] This diffusion is the rate-determining step of the dyeing process.

- Fixation: Once inside the polymer matrix, the dye molecules are held in place by intermolecular forces, primarily van der Waals forces and hydrophobic interactions, forming a stable solid solution.[2][5]

The overall dyeing process is an exothermic equilibrium, meaning that dye adsorption is favored at lower temperatures, although high temperatures are kinetically necessary to facilitate diffusion.[6][7] Studies have consistently shown that the adsorption behavior of **Disperse Orange 30** on polyester aligns well with the Nernst adsorption isotherm.[6][8][9] This model describes the distribution of the dye between two phases—the dyebath and the fiber—at equilibrium.[8]

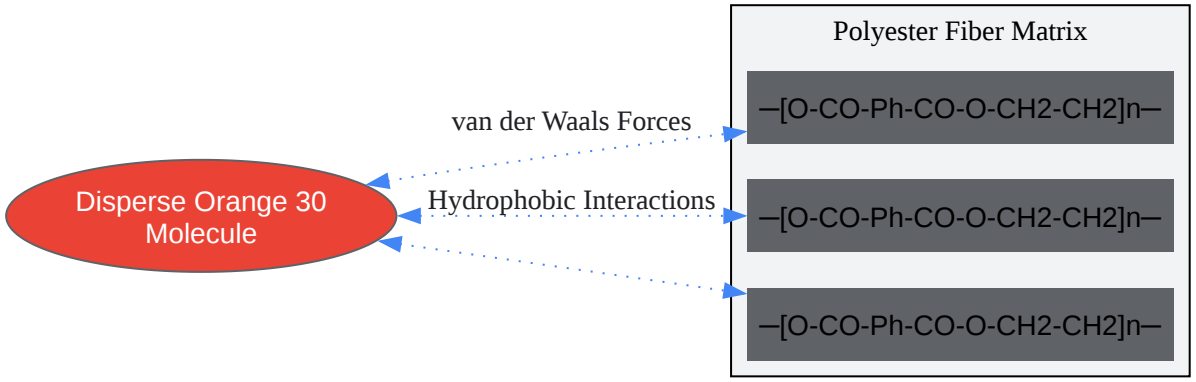
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Figure 1: Generalized workflow for the dyeing of polyester with **Disperse Orange 30**.

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Figure 2: Intermolecular forces between **Disperse Orange 30** and polyester chains.

Experimental Protocols

High-Temperature Exhaust Dyeing of Polyester

This protocol describes a typical laboratory procedure for dyeing polyester fabric with **Disperse Orange 30**.

- Materials & Equipment:
  - Polyester fabric (scoured and pre-washed).
  - C.I. **Disperse Orange 30** dye.
  - Dispersing agent (e.g., anionic lignosulfonate-based).
  - Acetic acid (for pH adjustment).
  - High-temperature, high-pressure laboratory dyeing machine.
  - Beakers, graduated cylinders, and a magnetic stirrer.
  - Spectrophotometer for dye uptake measurement.
- Methodology:

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- Prepare a stock solution of the dye by pasting a known amount of **Disperse Orange 30** with a dispersing agent and a small amount of water, then diluting to the final volume.
- Set up the dyebath in the dyeing machine vessel with a liquor ratio (ratio of the weight of the solution to the weight of the fabric) of 20:1.[10]
- Add the required amount of dye dispersion to the bath.
- Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
- Introduce the polyester fabric sample into the dyebath at room temperature.
- Seal the dyeing vessel and begin heating. Raise the temperature from room temperature to 130°C at a rate of 2°C/minute.[2][9]
- Hold the temperature at 130°C for 60 minutes to allow for dye diffusion and fixation.[10]
- After dyeing, cool the vessel down to 70°C before draining the dyebath.
- Rinse the dyed fabric thoroughly with hot and then cold water.
- Perform a reduction clearing process (e.g., with a solution of sodium hydroxide and sodium hydrosulfite at 70-80°C for 15-20 minutes) to remove unfixed surface dye, which is crucial for achieving good wash fastness.[11]
- Finally, rinse the fabric again until neutral and allow it to air dry.

Measurement of Dye Uptake (% Exhaustion)

The percentage of dye exhausted from the bath onto the fiber can be determined spectrophotometrically.

- Before and after the dyeing process, take a sample of the dyebath solution.
- Using a UV-Vis spectrophotometer, measure the absorbance of the initial and final dyebath solutions at the wavelength of maximum absorbance (λmax) for **Disperse Orange 30** (approximately 450 nm).[12]

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- Calculate the dye concentration using a pre-established calibration curve based on Beer-Lambert Law.

- The percent exhaustion (%E) is calculated using the formula: $\%E = [(C_0 - C_1) / C_0] \times 100$ Where C_0 is the initial concentration of the dye in the bath and C_1 is the final concentration.

Quantitative Data Summary

The interaction of **Disperse Orange 30** with polyester has been quantitatively studied, yielding key thermodynamic and performance data.

Table 1: Thermodynamic Parameters for **Disperse Orange 30** Adsorption on Polyester

Parameter	Value	Interpretation	Source
Standard Affinity (-Δμ°)	**Negative**	**Spontaneous adsorption process**	**[6][7]**
Enthalpy of Dyeing (ΔH°)	Negative	The dyeing process is exothermic	[6][7]
Entropy of Dyeing (ΔS°)	Negative	Increased order at the dye-fiber interface	[6][7]

Note: The negative enthalpy indicates that with increasing temperature, the equilibrium of dye adsorption shifts away from the fiber, although higher temperatures are required for a sufficient rate of diffusion.[6][8]

Table 2: Adsorption and Kinetic Models

Model Type	Best Fit Model	Description	Source
Adsorption Isotherm	**Nernst**	**Describes the equilibrium distribution of the dye as a solid solution within the fiber.**	**[6][8][9]**

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| Adsorption Kinetics | Pseudo-second-order | Suggests that the rate-limiting step may involve chemisorption or that the adsorption rate is dependent on the occupancy of adsorption sites. | [5][6] |

Table 3: Typical Fastness Properties of **Disperse Orange 30**

Fiber	Light Fastness (Scale 1-8)	Wash Fastness (Scale 1-5)	Sublimation Fastness (Scale 1-5)	Source
Polyester (PET)	**6**	**4-5**	**4-5**	**[13]**
Acetate	Good	Moderate	-	[11]
Nylon	Moderate to Good	Poor to Fair	-	[11]

Note: Fastness properties are excellent on polyester due to its hydrophobic and crystalline nature, which effectively traps the dye molecules.[11][14] The poor wash fastness on nylon is attributed to the fiber's more open and less crystalline structure.

Conclusion

The interaction between **Disperse Orange 30** and synthetic fibers, particularly polyester, is a well-characterized process driven by diffusion and stabilized by weak intermolecular forces. The dyeing mechanism follows a Nernst equilibrium model, confirming the formation of a solid solution of the dye within the polymer. High temperatures are essential to overcome the kinetic barriers of diffusion by increasing the polymer chain mobility. The quantitative data on thermodynamic parameters and fastness properties underscore the dye's suitability for polyester, resulting in vibrant and durable coloration. This comprehensive understanding of dye-polymer interactions is critical for optimizing textile processes and provides a valuable model for studying the transport of small molecules in hydrophobic polymer systems.

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